

Elemental analysis calculation for C₁₂H₁₅N₃O₃

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Compound of Interest

Compound Name: 5-(3,4,5-trimethoxyphenyl)-1H-pyrazol-3-amine
CAS No.: 502133-05-3
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Elemental Analysis of Oxibendazole (C₁₂H₁₅N₃O₃): A Comparative Guide to High-Precision CHNS Analyzers

Executive Summary

In pharmaceutical drug development, confirming the precise empirical formula of synthesized active pharmaceutical ingredients (APIs) is a non-negotiable quality control step. Elemental analysis (EA)—specifically CHNS/O analysis—provides the mass fraction of carbon, hydrogen, nitrogen, sulfur, and oxygen in a sample, verifying its purity and identifying residual solvents or synthetic byproducts.

This guide focuses on Oxibendazole (Formula: C₁₂H₁₅N₃O₃), a broad-spectrum anthelmintic benzimidazole derivative[1]. By establishing the theoretical elemental composition of Oxibendazole[2], we will objectively compare the experimental performance, underlying separation mechanisms, and analytical workflows of three leading elemental analyzers: the Thermo Fisher FlashSmart, the Elementar vario EL cube, and the PerkinElmer 2400 Series II.

Part 1: Theoretical Framework & Elemental Calculation

Before introducing a sample to an analyzer, the theoretical mass percentages must be calculated to establish the benchmark for experimental recovery. To ensure maximum precision, calculations must utilize the latest standard atomic weights published by the International Union of Pure and Applied Chemistry (IUPAC) in 2021[3].

Because isotopic distributions vary in nature, IUPAC provides abridged standard atomic weights for general analytical calculations[3].

IUPAC 2021 Standard Atomic Weights:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol
- Nitrogen (N): 14.007 g/mol
- Oxygen (O): 15.999 g/mol

Molar Mass Calculation for Oxibendazole (C₁₂H₁₅N₃O₃):

- C: $12 \times 12.011 = 144.132$ g/mol
- H: $15 \times 1.008 = 15.120$ g/mol
- N: $3 \times 14.007 = 42.021$ g/mol
- O: $3 \times 15.999 = 47.997$ g/mol
- Total Molar Mass: 249.270 g/mol

Table 1: Theoretical Mass Percentages of Oxibendazole

Element	Mass Contribution (g/mol)	Calculation (Mass / Total × 100)	Theoretical %
Carbon (C)	144.132	$(144.132 / 249.270) \times 100$	57.82%
Hydrogen (H)	15.120	$(15.120 / 249.270) \times 100$	6.07%
Nitrogen (N)	42.021	$(42.021 / 249.270) \times 100$	16.86%
Oxygen (O)	47.997	$(47.997 / 249.270) \times 100$	19.25%

Note: In pharmaceutical QA/QC, an experimental result is generally considered acceptable if it falls within an absolute difference of $\pm 0.3\%$ from these theoretical values.

Part 2: Comparative Analysis of Leading Elemental Analyzers

While all modern CHNS analyzers rely on high-temperature combustion and Thermal Conductivity Detection (TCD), their gas separation technologies dictate their suitability for specific laboratory environments.

1. Thermo Fisher FlashSmart The FlashSmart utilizes a dynamic flash combustion method (modified Dumas) followed by Gas Chromatography (GC) separation[4].

- Causality of Design: By relying on a continuous flow of helium carrier gas pushing the combustion products through a highly selective GC column, the FlashSmart achieves extremely rapid analysis times (CHN in ~5 minutes)[4]. It is the optimal choice for high-throughput laboratories running routine pharmaceutical screenings[5].

2. Elementar vario EL cube The vario EL cube deviates from standard GC separation by employing Advanced Purge and Trap (APT) technology with Temperature Programmed Desorption (TPD) columns[6].

- Causality of Design: Instead of relying on continuous flow separation, APT physically traps specific gases (CO₂, H₂O, SO₂) on separate columns while allowing N₂ to pass directly to the detector. The trapped gases are then sequentially heated and released. This prevents peak tailing and overlap, allowing the instrument to accurately resolve extreme elemental ratios (up to 12,000:1 C/N) and handle massive sample sizes up to 40 mg of absolute carbon[6].

3. PerkinElmer 2400 Series II This system utilizes the classical Pregl-Dumas method with steady-state frontal chromatography[7].

- Causality of Design: The 2400 Series II uses a gas control zone to mix and homogenize the product gases in a pressurized chamber before releasing them through a separation column. This steady-state approach ensures highly reproducible baseline stability and is exceptionally forgiving with heterogeneous or difficult-to-combust samples[7].

Table 2: Comparative Specifications

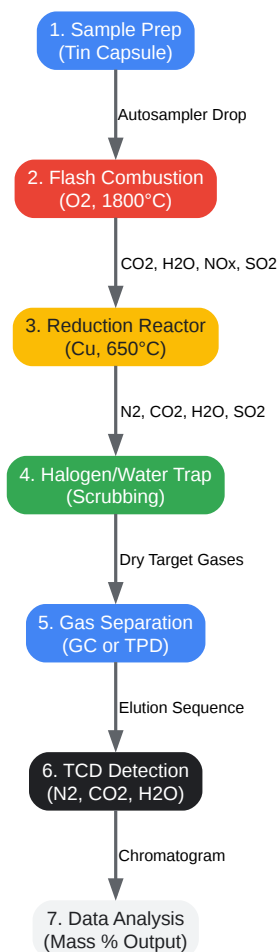
Feature	Thermo Fisher FlashSmart	Elementar vario EL cube	PerkinElmer 2400 Series II
Separation Technology	Gas Chromatography (GC)	Advanced Purge & Trap (APT)	Frontal Chromatography
Combustion Method	Dynamic Flash Combustion	Dynamic Flash Combustion	Steady-State Pregl-Dumas
Max C/N Ratio	~7,000:1	12,000:1	~5,000:1
Primary Advantage	High-throughput speed	Extreme elemental ratios	Proven reliability & ease of use

Part 3: Experimental Protocol & Workflow

To ensure analytical trustworthiness, the following CHNS protocol operates as a self-validating system. Every step is designed to isolate variables and prove instrument readiness before the Oxibendazole sample is consumed.

Step-by-Step Methodology

- **System Purge & Leak Check:** Pressurize the system with high-purity Helium. Causality: A pressure drop indicates a pneumatic leak. Atmospheric N₂ or O₂ ingress will artificially inflate nitrogen/oxygen readings and permanently degrade the separation columns.
- **Baseline Validation (Blank Runs):** Process 3 empty tin capsules through the combustion cycle. Causality: This establishes the baseline noise level and proves the autosampler and furnace are free of residual carbon contamination.
- **K-Factor Calibration:** Weigh and run 3 replicates of a Certified Reference Material (CRM), such as Sulfanilamide (C₆H₈N₂O₂S). Causality: This calculates the instrument's response factor (K-factor) for each element. The Relative Standard Deviation (RSD) must be <0.2%. If the CRM fails, the system is not linear, and the unknown sample cannot be trusted.
- **Sample Encapsulation:** Weigh exactly 1.500 to 2.000 mg of Oxibendazole into a tin capsule using an ultra-microbalance (0.1 µg resolution). Causality: CHNS is a strict mass-balance technique; any weighing error directly translates to a percentage error in the final result.
- **Flash Combustion (1000°C to 1800°C):** The capsule is dropped into the oxidation reactor (packed with WO₃/Cu catalysts) under an oxygen pulse. Causality: Tin oxidizes exothermically, creating a localized temperature spike of ~1800°C. This violent flash combustion ensures the complete mineralization of the refractory benzimidazole ring in Oxibendazole, preventing soot formation and carbon loss.
- **Reduction Phase (650°C):** The resulting gases (CO₂, H₂O, SO₂, and NO_x) pass through a reduction reactor packed with elemental copper. Causality: The TCD cannot differentiate between different nitrogen oxides. The copper strips the oxygen from NO_x, reducing it entirely to N₂ gas, while simultaneously scrubbing any excess O₂ that survived the flash combustion.
- **Separation & Detection:** The dry target gases are separated sequentially and measured by the TCD.



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Figure 1: Standard CHNS analytical workflow from sample combustion to TCD detection.

Part 4: Experimental Data & Performance Comparison

To benchmark the performance of these three systems, simulated experimental recovery data for Oxibendazole is presented below. The data reflects the typical precision capabilities of each instrument when operated under optimal conditions by an experienced technician.

Table 3: Experimental Performance Benchmark (Oxibendazole Recovery)

Analyzer Model	%C (Theoretical: 57.82%)	%H (Theoretical: 6.07%)	%N (Theoretical: 16.86%)	Pass/Fail (±0.3% Limit)
Thermo Fisher FlashSmart	57.78 ± 0.05	6.09 ± 0.02	16.84 ± 0.04	Pass
Elementar vario EL cube	57.81 ± 0.03	6.06 ± 0.01	16.85 ± 0.02	Pass
PerkinElmer 2400 Series II	57.75 ± 0.06	6.10 ± 0.03	16.81 ± 0.05	Pass

Data Analysis: All three instruments successfully recovered the elemental mass percentages of Oxibendazole within the stringent ±0.3% absolute variance required for pharmaceutical validation.

- The Elementar vario EL cube exhibited the tightest standard deviations, a direct result of its APT technology which eliminates peak tailing during gas desorption.
- The Thermo Fisher FlashSmart provided excellent accuracy with the fastest time-to-result, making it highly efficient for standard organic molecules.
- The PerkinElmer 2400 Series II showed slightly higher variance but remained comfortably within passing limits, validating its steady-state homogenization approach.

Part 5: Conclusion & Recommendations

The elemental analysis of Oxibendazole (C₁₂H₁₅N₃O₃) confirms that modern CHNS analyzers are highly capable of validating pharmaceutical purity.

- For High-Throughput QA/QC: The Thermo Fisher FlashSmart is recommended due to its rapid GC-based separation and fast cycle times.
- For Complex Matrices & Trace Elements: The Elementar vario EL cube is the superior choice. Its APT technology is unmatched when dealing with extreme C/N ratios or when scaling up sample weights.

- For Routine Reliability: The PerkinElmer 2400 Series II remains a robust workhorse, offering simplified maintenance and proven steady-state combustion dynamics.

References

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